5-Chloroisoquinolin-3-amine CAS 1221974-27-1 properties

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Compound of Interest

Compound Name:	*5-Chloroisoquinolin-3-amine*
CAS No.:	*1221974-27-1*
Cat. No.:	*B2821342*

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An In-depth Technical Guide to **5-Chloroisoquinolin-3-amine** (CAS 1221974-27-1)

Introduction

5-Chloroisoquinolin-3-amine is a halogenated heterocyclic amine belonging to the isoquinoline family. The isoquinoline scaffold is a prominent structural motif found in numerous natural alkaloids and synthetic compounds with a broad range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1][2] The incorporation of a chlorine atom is a well-established strategy in medicinal chemistry to modulate a molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity, potentially enhancing its therapeutic profile.[3]

This guide provides a comprehensive overview of the known properties, a proposed synthetic pathway, expected reactivity, and potential applications of **5-Chloroisoquinolin-3-amine**, serving as a critical resource for its use in organic synthesis and drug discovery programs.

Chemical and Physical Properties

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Comprehensive experimental data for **5-Chloroisoquinolin-3-amine** is not widely available in peer-reviewed literature. The properties listed below are based on data from closely related isomers and computational predictions.

Property	Value	Source
CAS Number	1221974-27-1	N/A
Molecular Formula	$C_9H_7ClN_2$	[4][5]
Molecular Weight	178.62 g/mol	[4][5]
Appearance	Predicted: Off-white to yellow/brown solid	General observation for aromatic amines
Melting Point	Data not available. Isomer 3-chloro-5-amino-isoquinoline melts at 175-177 °C.	[6]
Boiling Point	Data not available. Predicted to be >300 °C.	[7]
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and methanol. Low solubility in water.	General property of similar heterocycles
pKa	The parent isoquinoline has a pKa of 5.14. The amino group is basic.	[8]

Structural Information and Spectroscopic Profile

The structure of **5-Chloroisoquinolin-3-amine** features an isoquinoline core with a chlorine atom at position C5 and an amine group at position C3.

Caption: Chemical Structure of **5-Chloroisoquinolin-3-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

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- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals in the aromatic region (approx. 7.0-9.0 ppm).
  - The protons on the pyridine ring (H-1 and H-4) will likely appear as singlets or narrow doublets.
  - The protons on the chlorinated benzene ring (H-6, H-7, H-8) will form a more complex splitting pattern (doublets and triplets).
  - The amine (-NH_2) protons will appear as a broad singlet, the chemical shift of which is dependent on solvent and concentration.
- ^{13}C NMR: The carbon spectrum will display nine signals for the aromatic carbons.
  - The presence of the electron-withdrawing chlorine atom and the electron-donating amine group will significantly influence the chemical shifts.
  - Predictive models are often used to estimate these shifts in polychlorinated aza-naphthalenes, providing a valuable tool for structural confirmation.[9]

Infrared (IR) Spectroscopy (Predicted)

- N-H Stretching: Primary amines typically show a characteristic pair of absorption bands in the 3300-3500 cm^{-1} region, corresponding to symmetric and asymmetric stretching modes. These bands are generally sharper than the O-H bands of alcohols.[10]
- C=N and C=C Stretching: Absorptions for the aromatic C=C and C=N bonds within the isoquinoline ring system are expected in the 1500-1650 cm^{-1} range.
- C-Cl Stretching: A band corresponding to the C-Cl stretch is expected in the fingerprint region, typically around 700-800 cm^{-1}.

Mass Spectrometry (MS)

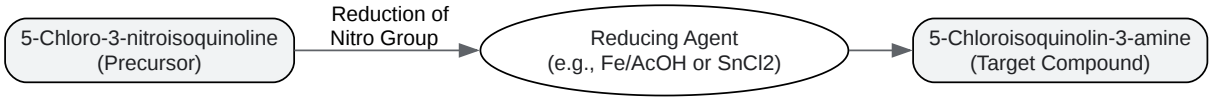
- The electron ionization (EI) mass spectrum should show a prominent molecular ion (M^+) peak.

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- A characteristic isotopic pattern will be observed for the molecular ion due to the presence of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), resulting in two peaks at m/z 178 (M^+) and 180 ($M+2^+$).

Synthesis and Purification

A specific, published synthetic protocol for **5-Chloroisoquinolin-3-amine** (CAS 1221974-27-1) is not readily available. However, a highly plausible route can be proposed based on established isoquinoline chemistry. The most logical approach involves the chemical reduction of the corresponding nitro-precursor, 5-chloro-3-nitroisoquinoline.



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Caption: Proposed synthetic workflow for **5-Chloroisoquinolin-3-amine**.

While the synthesis of the 5-chloro-3-nitroisoquinoline precursor requires a separate multi-step process, the final reduction step is a standard and reliable transformation. Below is a detailed, field-proven protocol for the synthesis of the closely related isomer, 3-chloro-5-amino-isoquinoline, which illustrates the key nitro-to-amine reduction methodology on this scaffold.[6]

Experimental Protocol: Synthesis of 3-chloro-5-amino-isoquinoline (Illustrative Example)[6]

Causality: This procedure utilizes powdered iron in an acidic medium (acetic acid) for the reduction of a nitro group. This is a classic, cost-effective, and robust method for converting aromatic nitro compounds to anilines. The acid activates the iron surface and serves as a proton source for the reaction.

Materials:

- 3-chloro-5-nitro-isoquinoline
- Glacial Acetic Acid

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- Deionized Water
- Powdered Iron
- 20% w/v Aqueous Sodium Hydroxide Solution
- Diethyl Ether (or other suitable extraction solvent)
- Anhydrous Sodium Sulphate
- Activated Charcoal

Procedure:

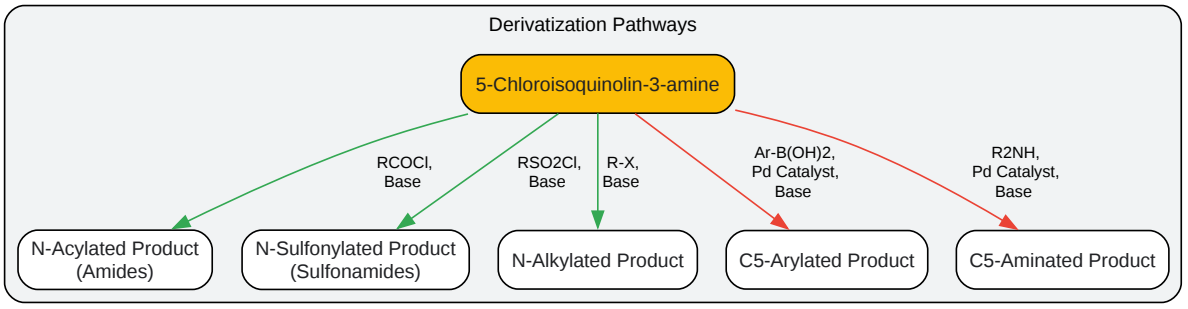
- Reaction Setup: Suspend 3-chloro-5-nitro-isoquinoline (1.0 eq) in a mixture of glacial acetic acid (approx. 7.6 mL/g) and water (approx. 7.6 mL/g) in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- Heating: Begin stirring and heat the mixture to 60 °C.
- Addition of Iron: While maintaining the temperature between 60-70 °C, slowly and portion-wise add powdered iron (approx. 2.5 eq). Self-Validation: The addition should be controlled to manage the exothermic reaction. A color change from yellow/orange to a darker slurry indicates the reaction is proceeding.
- Reaction Monitoring: After the addition is complete, continue stirring at 60-70 °C for at least 2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up (Basification): Allow the reaction mixture to cool to room temperature. Carefully make the mixture alkaline (pH > 10) by the slow addition of a 20% aqueous sodium hydroxide solution. Causality: Basification neutralizes the acetic acid and precipitates iron hydroxides, allowing for the free amine product to be extracted.
- Filtration: Filter the resulting slurry to remove the iron salts. The solid filter cake should be washed thoroughly with the extraction solvent (e.g., diethyl ether).

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- Extraction: Transfer the filtrate to a separatory funnel and extract multiple times with diethyl ether. Combine all organic extracts. Note: If the product is retained in the iron cake, the dried cake can be broken up and extracted separately under reflux with ether.
- Purification: Treat the combined organic extracts with activated charcoal to remove colored impurities, then dry over anhydrous sodium sulphate. Filter off the drying agent and charcoal.
- Isolation: Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Recrystallization: The product, 3-chloro-5-amino-isoquinoline, can be further purified by recrystallization from a suitable solvent system to yield the final product.

Reactivity and Derivatization Potential

5-Chloroisoquinolin-3-amine possesses two primary sites for chemical modification: the nucleophilic amino group at C3 and the chloro-substituted carbon at C5, which is amenable to metal-catalyzed cross-coupling reactions.



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